

Measuring 10-1074 Concentration in Serum: Application Notes and Protocols

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Compound of Interest

Compound Name: ST1074

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Introduction

10-1074 is a potent broadly neutralizing human monoclonal antibody (bNAb) that targets the V3 glycan supersite on the HIV-1 envelope protein.^[1] As a promising candidate for HIV-1 prevention and therapy, accurately quantifying its concentration in serum is critical for pharmacokinetic (PK) studies, dose-response assessments, and overall clinical development.^[2] This document provides detailed application notes and experimental protocols for the validated methods used to measure 10-1074 serum concentrations.

The primary and most widely cited method for quantifying total 10-1074 concentration is a specific and validated sandwich Enzyme-Linked Immunosorbent Assay (ELISA). For determining the concentration of biologically active antibody, a cell-based neutralization assay (TZM-bl assay) is employed. While less common for 10-1074 itself, Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) represents a powerful, emerging platform for monoclonal antibody quantification and has been developed for other bNAbs.^[3]

Quantitative Data Summary

Pharmacokinetic parameters of 10-1074 have been characterized in multiple clinical studies. The following tables summarize key quantitative data from these trials, including serum concentrations achieved at different dosages and the performance of the analytical assays.

Table 1: Pharmacokinetic Parameters of Intravenous 10-1074 in Clinical Studies

Parameter	Dose	Value (Median or Mean)	Population	Reference
First Dose C _{max}	30 mg/kg	1,405 µg/mL (Range: 876–1,999)	Young Children	[1][4][5]
First Dose Trough (Day 28)	30 mg/kg	133 µg/mL (Range: 84–319)	Young Children	[1][4][5]
Average Concentration (C _{ave})	30 mg/kg (First Dose)	432 µg/mL (Range: 324–706)	Young Children	[1][4]
Serum Half-life	3, 10, or 30 mg/kg	12.8 days	Adults with HIV	[2]
Serum Half-life	3, 10, or 30 mg/kg	24 days	Adults without HIV	[2]
Concentration at Viral Rebound	10 mg/kg	23.7 µg/mL (Mean)	Adults with HIV	[6]
Concentration at Viral Rebound	30 mg/kg	76.9 µg/mL (Mean)	Adults with HIV	[6]

Table 2: Performance of Validated Immunoassays for 10-1074 Quantification

Assay Type	Parameter	Value	Reference
Sandwich ELISA	Lower Limit of Quantitation (LLOQ)	0.41 µg/mL	[7][8]
Sandwich ELISA	Lower Limit of Detection (LLOD)	0.14 µg/mL	[8]
TZM-bl Neutralization Assay	Lower Limit of Detection (LLOD)	0.01 µg/mL	[8]

Experimental Protocols & Methodologies

Method 1: Sandwich ELISA for Total 10-1074 Concentration

This protocol describes a validated sandwich ELISA for the specific quantification of 10-1074 in human serum.[1] The assay utilizes a specific anti-idiotypic monoclonal antibody for capture, ensuring high specificity for 10-1074.

Principle: A high-binding microplate is coated with an anti-idiotypic antibody that specifically recognizes the 10-1074 antibody. Serum samples, standards, and controls are added to the wells, and any 10-1074 present is captured by the antibody. A horseradish peroxidase (HRP)-conjugated secondary antibody that binds to the human IgG Fc region is then added to detect the captured 10-1074. Finally, a substrate is added, which is converted by HRP into a colored product. The intensity of the color is proportional to the amount of 10-1074 in the sample, which is quantified by comparing its absorbance to a standard curve.

Materials:

- High-bind 96-well polystyrene plates
- Capture Antibody: Anti-10-1074 idiotypic monoclonal antibody (e.g., anti-ID 3A1-4E11 mAb) [1][8]
- Detection Antibody: HRP-conjugated goat anti-human IgG Fc-specific antibody[1][8]
- Standard: Clinical grade, GMP-manufactured 10-1074 drug product[1]

- Serum Samples, Quality Controls (QCs)
- Coating Buffer (e.g., PBS, pH 7.4)
- Wash Buffer (e.g., PBS with 0.05% Tween 20)
- Blocking Buffer (e.g., 5% Milk Blotto in PBS)[8]
- Assay Diluent (e.g., 5% Milk Blotto, 5% Normal Goat Serum, 0.05% Tween 20 in PBS)[8]
- Substrate: TMB (3,3',5,5'-Tetramethylbenzidine)
- Stop Solution (e.g., 2N H₂SO₄)
- Microplate reader capable of measuring absorbance at 450 nm

Protocol:

- Coating: Dilute the anti-ID 3A1-4E11 mAb capture antibody to 2 µg/mL in coating buffer. Add 100 µL to each well of a 96-well plate. Incubate overnight at 2-8°C.[8]
- Washing: Aspirate the coating solution and wash the plate 3 times with 300 µL/well of Wash Buffer.
- Blocking: Add 200 µL/well of Blocking Buffer. Incubate for 1-2 hours at room temperature.
- Washing: Repeat the wash step as in step 2.
- Sample and Standard Incubation:
 - Prepare a standard curve by serially diluting the 10-1074 standard in Assay Diluent.
 - Dilute serum samples and QCs in Assay Diluent (a minimum dilution of 1:50 is recommended to minimize matrix effects).[8]
 - Add 100 µL of standards, samples, and QCs to the appropriate wells.
 - Incubate for 1-2 hours at room temperature.

- Washing: Repeat the wash step as in step 2.
- Detection Antibody Incubation: Dilute the HRP-conjugated goat anti-human IgG Fc antibody in Assay Diluent according to the manufacturer's instructions. Add 100 μ L to each well. Incubate for 1 hour at room temperature.
- Washing: Repeat the wash step as in step 2, but increase the number of washes to 5.
- Substrate Development: Add 100 μ L of TMB substrate to each well. Incubate in the dark at room temperature for 15-30 minutes, or until sufficient color has developed.
- Reaction Stop: Add 100 μ L of Stop Solution to each well to stop the reaction.
- Data Acquisition: Read the absorbance of each well at 450 nm using a microplate reader.
- Analysis: Subtract the absorbance of blank wells from all readings. Use a 5-parameter logistic (5-PL) curve-fitting algorithm to plot the standard curve and determine the concentration of 10-1074 in the unknown samples.[1][8]



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Figure 1. Workflow for the 10-1074 Sandwich ELISA Protocol.

Method 2: TZM-bl Neutralization Assay for Functional 10-1074 Concentration

This assay measures the concentration of functionally active 10-1074 in serum by quantifying its ability to neutralize HIV-1 infectivity in a cell-based assay.[6][9]

Principle: The TZM-bl cell line is a genetically engineered HeLa cell line that expresses CD4, CCR5, and CXCR4 and contains integrated copies of the luciferase and β -galactosidase genes

under the control of the HIV-1 Tat promoter. When these cells are infected with HIV-1, the viral Tat protein activates the promoter, leading to the expression of luciferase. Serum containing 10-1074 is pre-incubated with a known amount of an HIV-1 pseudovirus that is sensitive to 10-1074. This mixture is then added to the TZM-bl cells. If active 10-1074 is present, it will neutralize the virus, preventing it from infecting the cells and thus reducing the luciferase signal. The concentration of active 10-1074 is determined by comparing the neutralizing activity of the serum sample to that of a standard curve generated with a known concentration of 10-1074.^[10]

Materials:

- TZM-bl cells
- HIV-1 Env-pseudotyped virus (sensitive to 10-1074)
- Cell culture medium (e.g., DMEM with 10% FBS, penicillin/streptomycin)
- Heat-inactivated serum samples, standards, and controls
- DEAE-Dextran
- Luciferase assay reagent (e.g., Bright-Glo)
- Luminometer
- 96-well flat-bottom cell culture plates

Protocol:

- Cell Seeding: Seed TZM-bl cells in a 96-well plate at a density of 1×10^4 cells per well in 100 μ L of culture medium. Incubate overnight at 37°C, 5% CO₂.
- Sample and Standard Preparation:
 - Heat-inactivate all serum samples and controls at 56°C for 1 hour.^[6]
 - Prepare serial dilutions of the 10-1074 standard and the heat-inactivated serum samples in culture medium.

- Neutralization Reaction:
 - In a separate 96-well plate, mix 50 μ L of the diluted samples/standards with 50 μ L of the HIV-1 pseudovirus (pre-titered to yield a desired luciferase signal).
 - Incubate for 1 hour at 37°C.
- Infection:
 - Remove the medium from the TZM-bl cells seeded on Day 1.
 - Add 100 μ L of the virus-antibody mixture to the cells. Include wells for virus-only (no antibody) and cell-only (no virus) controls.
 - Incubate for 48 hours at 37°C, 5% CO₂.
- Lysis and Luminescence Reading:
 - Aspirate the supernatant from the wells.
 - Lyse the cells by adding 100 μ L of luciferase assay reagent to each well.
 - Incubate for 2 minutes at room temperature to allow for complete lysis.
 - Measure the luminescence (Relative Light Units - RLU) using a luminometer.
- Analysis:
 - Calculate the percent neutralization for each sample dilution relative to the virus-only control.
 - Determine the dilution of serum that results in 50% inhibition (ID₅₀).
 - The concentration of active 10-1074 in the serum is calculated by comparing the sample's ID₅₀ titer to the 50% inhibitory concentration (IC₅₀) of the 10-1074 standard.[\[10\]](#)

Figure 2. Workflow for the TZM-bl Neutralization Assay.

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